

# Preparing Stock Solutions of MS 245 Oxalate: Application Notes and Protocols

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## Compound of Interest

Compound Name: MS 245 oxalate

Cat. No.: B1662635

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This document provides detailed application notes and protocols for the preparation of stock solutions of **MS 245 oxalate**, a high-affinity 5-HT6 receptor antagonist. Adherence to these guidelines will help ensure the accurate and reproducible use of this compound in research and development settings.

## Introduction

**MS 245 oxalate** is a potent and selective antagonist of the 5-HT6 serotonin receptor, making it a valuable tool for studying the role of this receptor in various physiological and pathological processes. Proper preparation of stock solutions is critical for obtaining reliable and consistent experimental results. This guide outlines the recommended procedures for dissolving, storing, and handling **MS 245 oxalate**.

## Data Presentation

The following table summarizes the key quantitative data for **MS 245 oxalate**.

Parameter	Value	Reference
Molecular Weight	448.49 g/mol	[1]
Solubility in DMSO	Up to 50 mM	[2]
Appearance	Solid powder	[1]
Purity	>98%	[1]
Storage of Solid	Short-term (days to weeks): 0 - 4°C; Long-term (months to years): -20°C	[1]
Storage of Stock Solution	Short-term (days to weeks): 0 - 4°C; Long-term (months): -20°C. It is recommended to prepare solutions fresh. If storage is necessary, store at -20°C for up to one month.	[1][2]

## Experimental Protocols

### Safety Precautions

Before handling **MS 245 oxalate**, it is crucial to read and understand the relevant safety data sheets for both the compound and the solvents used. As a general guideline for handling oxalates:

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety glasses, gloves, and a lab coat.
- Handling: Avoid inhalation of dust. Handle in a well-ventilated area, preferably in a chemical fume hood. Avoid contact with skin and eyes.[3]
- First Aid: In case of contact with eyes, rinse immediately with plenty of water. In case of skin contact, wash off with soap and plenty of water. If ingested, seek medical advice immediately.[3]
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

## Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **MS 245 oxalate** in dimethyl sulfoxide (DMSO).

Materials:

- **MS 245 oxalate** (solid powder)
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Microcentrifuge tubes or vials (amber or covered in foil to protect from light)
- Pipettes and sterile pipette tips
- Vortex mixer
- Sonicator (optional)

Procedure:

- **Equilibration:** Allow the vial of **MS 245 oxalate** to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Weighing:** Accurately weigh the desired amount of **MS 245 oxalate** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.485 mg of the compound (Molecular Weight = 448.49 g/mol ).
- **Dissolution:**
  - Add the weighed **MS 245 oxalate** to a clean, dry microcentrifuge tube or vial.
  - Add the calculated volume of DMSO to the tube. For 4.485 mg of compound, add 1 mL of DMSO.
  - Cap the tube securely and vortex thoroughly for 1-2 minutes to facilitate dissolution.

- Visually inspect the solution to ensure that all the solid has dissolved. If necessary, brief sonication in a water bath may be used to aid dissolution.
- Storage:
  - For immediate use, the solution can be kept at room temperature, protected from light.
  - For short-term storage (up to a few days), store the stock solution at 4°C.
  - For long-term storage (up to one month), aliquot the stock solution into smaller, single-use volumes and store at -20°C. Avoid repeated freeze-thaw cycles.[\[2\]](#)

## Dilution of DMSO Stock Solution in Aqueous Buffers

Many experimental assays are performed in aqueous buffers. Due to the low aqueous solubility of many organic compounds, care must be taken when diluting DMSO stock solutions to prevent precipitation.

Best Practices:

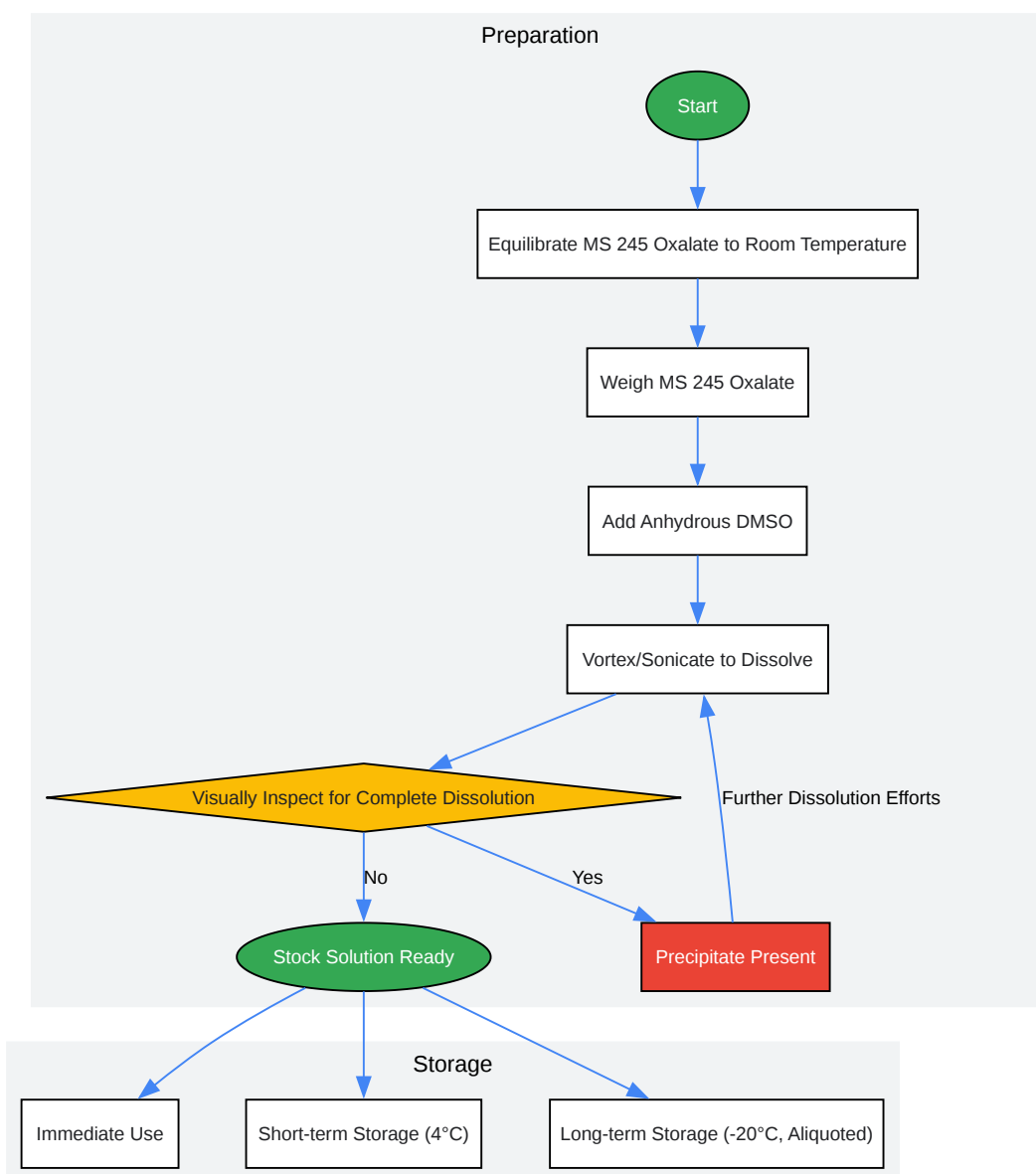
- Final DMSO Concentration: Aim to keep the final concentration of DMSO in your aqueous solution as low as possible, typically below 0.5%, to avoid solvent effects on the biological system.
- Serial Dilutions: It is recommended to perform serial dilutions of the high-concentration DMSO stock solution in DMSO first to create intermediate stocks. Then, add a small volume of the appropriate intermediate DMSO stock to the aqueous buffer.[\[4\]](#)[\[5\]](#)
- Addition and Mixing: Add the DMSO stock solution to the aqueous buffer while gently vortexing or stirring the buffer to ensure rapid and uniform mixing. This can help to prevent localized high concentrations of the compound that may lead to precipitation.
- Pre-warmed Buffer: For some compounds, adding the DMSO stock to a pre-warmed (e.g., 37°C) aqueous buffer can improve solubility. However, the stability of **MS 245 oxalate** at elevated temperatures in aqueous solutions has not been reported, so this should be done with caution.

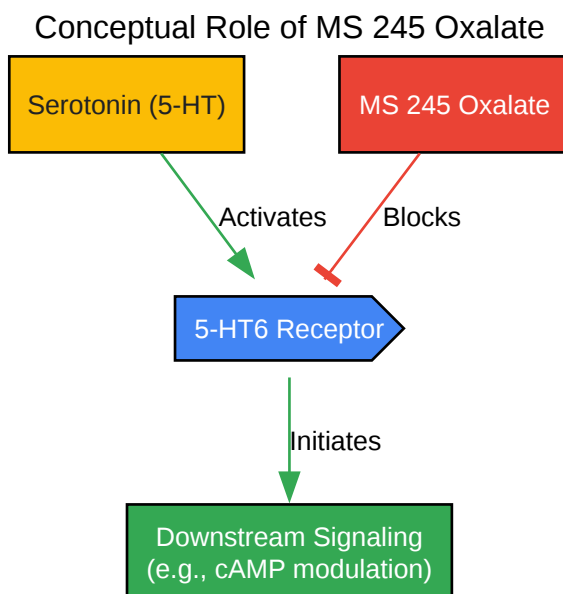
- Visual Inspection: After dilution, visually inspect the solution for any signs of precipitation (cloudiness or visible particles). If precipitation occurs, the solution may not be suitable for use, and further optimization of the dilution strategy may be necessary.

## Mandatory Visualizations

### Experimental Workflow for Stock Solution Preparation

## Workflow for Preparing MS 245 Oxalate Stock Solution





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